

Basic Identification and Properties of Gisadenafil Besylate

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Compound Focus: Gisadenafil Besylate

CAS No.: 334827-98-4

Cat. No.: S004610

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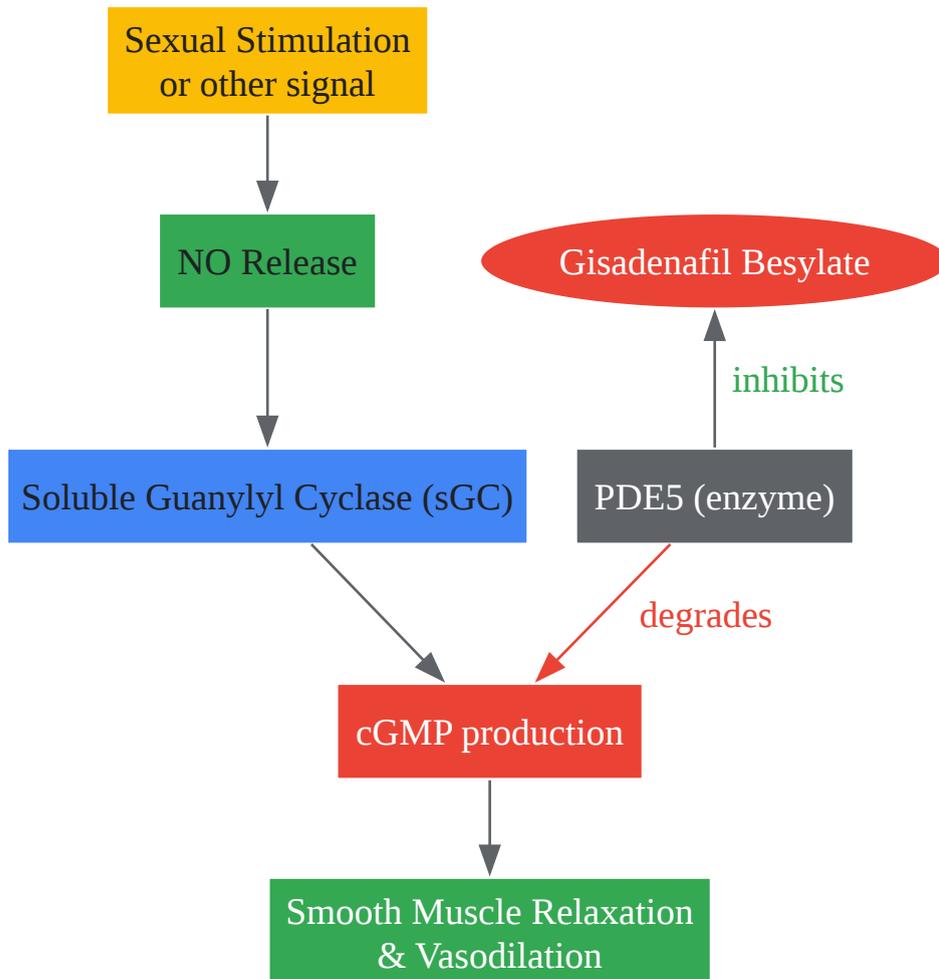
Property	Detail
CAS Number	334827-98-4 [1]
Molecular Formula	$C_{23}H_{33}N_7O_5S \cdot C_6H_6O_3S$ [1]
Molecular Weight	677.79 g/mol [1]
Application	Phosphodiesterase-5 (PDE5) inhibitor [1]
Intended Use	For Research Use Only. Not for Diagnostic or Therapeutic Use [1]

Information Limitations and Research Context

The search did not yield detailed quantitative data, experimental protocols, clinical trial results, or specific signaling pathway information for **Gisadenafil besylate**. It appears to be a research chemical used in laboratory studies rather than an approved drug [1].

For your research, it is helpful to understand the well-established mechanism of action for its drug class. **Gisadenafil besylate** is a PDE5 inhibitor. This class of compounds works by blocking the enzyme phosphodiesterase type 5 (PDE5), which is responsible for breaking down cyclic guanosine monophosphate

(cGMP) in cells [2] [3] [4]. The resulting increase in cGMP levels leads to smooth muscle relaxation and vasodilation. This mechanism is the basis for the clinical use of related PDE5 inhibitors, such as Sildenafil, in conditions like erectile dysfunction and pulmonary arterial hypertension [3] [4]. The following diagram illustrates this general pathway.



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Suggestions for Further Research

To gather the technical depth you require, I suggest you:

- **Search specialized scientific databases:** Platforms like **PubMed**, **Google Scholar**, or **SciFinder** may have primary research articles not indexed in general web searches. Using the CAS Number **334827-98-4** as a search term can yield precise results.

- **Investigate the parent compound:** Researching "Gisadenafil" without the "besylate" salt designation might uncover more studies on its core pharmacology and synthesis.
- **Review patent literature:** Pharmaceutical patents often contain exhaustive chemical, pharmacological, and formulation data. Searching patent databases using the compound name or CAS number could provide significant technical detail.

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References

1. | CAS 334827-98-4 | SCBT - Santa Cruz... Gisadenafil besylate [scbt.com]
2. Signalling pathways involved in sildenafil-induced relaxation ... [pmc.ncbi.nlm.nih.gov]
3. Sildenafil [en.wikipedia.org]
4. Sildenafil: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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